

Personal protective equipment for handling 2-[(2-hydroxybenzoyl)(15N)amino]acetic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-[(2-hydroxybenzoyl)
(15N)amino]acetic acid

Cat. No.: B587273

[Get Quote](#)

Essential Safety and Handling Guide for 2-[(2-hydroxybenzoyl)(15N)amino]acetic acid

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling 2-[(2-hydroxybenzoyl)(15N)amino]acetic acid. The following procedures are designed to ensure safe operational handling and disposal in a laboratory setting.

Hazard Identification and Personal Protective Equipment (PPE)

The primary hazards associated with the parent compound, 2-[(2-hydroxybenzoyl)amino]acetic acid (Salicyluric acid), are skin irritation and serious eye damage^[1]. Therefore, appropriate personal protective equipment (PPE) is mandatory to minimize exposure.

Recommended Personal Protective Equipment:

Activity	Required PPE
Weighing and Preparing Solutions	- Chemical-resistant gloves (e.g., nitrile) - Safety glasses with side shields or chemical splash goggles[2] - Laboratory coat
Handling and Transferring	- Chemical-resistant gloves (e.g., nitrile) - Safety glasses with side shields or chemical splash goggles[2] - Laboratory coat
Cleaning Spills	- Chemical-resistant gloves (e.g., nitrile) - Chemical splash goggles[2] - Laboratory coat - Respiratory protection (if dust is generated)
Waste Disposal	- Chemical-resistant gloves (e.g., nitrile) - Safety glasses with side shields or chemical splash goggles[2] - Laboratory coat

Operational Plan: Step-by-Step Handling Procedures

1. Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the solid form to avoid inhalation of any dust.
- Ensure an eyewash station and safety shower are readily accessible[3].

2. Handling:

- Avoid contact with skin and eyes[3].
- Wash hands thoroughly after handling the substance[1][4].
- Minimize dust generation and accumulation when working with the solid form[3].
- Keep the container tightly closed when not in use[3][5].

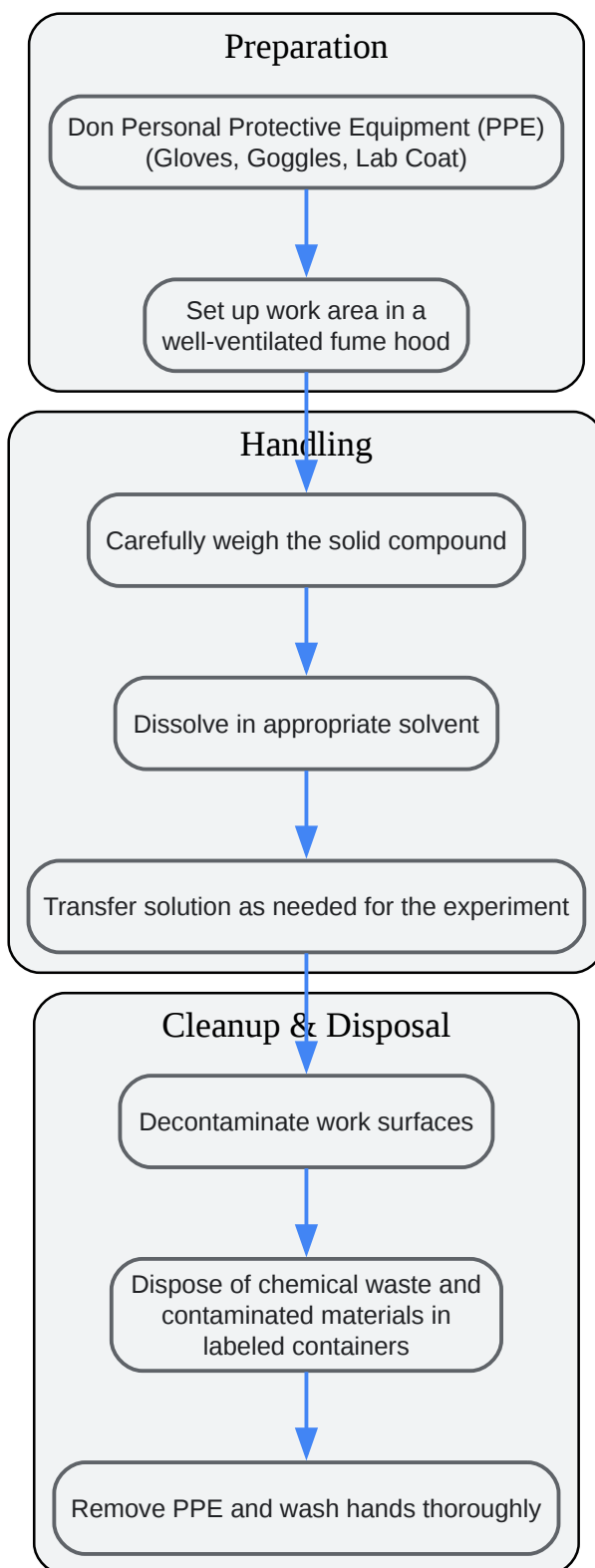
3. Hygiene Measures:

- Do not eat, drink, or smoke in the laboratory.
- Remove contaminated clothing and wash it before reuse^{[1][3]}.

Disposal Plan

- Chemical Waste: Dispose of **2-[(2-hydroxybenzoyl)(15N)amino]acetic acid** and any solutions containing it as chemical waste in accordance with local, state, and federal regulations. Do not pour down the drain.
- Contaminated Materials: Any materials that come into contact with the chemical, such as gloves, paper towels, and pipette tips, should be collected in a designated, sealed waste container and disposed of as chemical waste.

Experimental Workflow for Safe Handling



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **2-[(2-hydroxybenzoyl)(15N)amino]acetic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. osha.oregon.gov [osha.oregon.gov]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. merckmillipore.com [merckmillipore.com]
- 5. uprm.edu [uprm.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-[(2-hydroxybenzoyl)(15N)amino]acetic acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b587273#personal-protective-equipment-for-handling-2-2-hydroxybenzoyl-15n-amino-acetic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com